

Proper Disposal Procedures for UCL-TRO-1938

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Compound of Interest

Compound Name: UCL-TRO-1938

Cat. No.: B15073916

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Disclaimer: This document provides general guidance on the disposal of the research chemical **UCL-TRO-1938**. Always consult the official Safety Data Sheet (SDS) provided by the manufacturer for specific and definitive disposal instructions. Procedures may vary based on institutional policies and local regulations.

UCL-TRO-1938 is an allosteric activator of the PI3K α signaling pathway, supplied as a solid for research purposes.^[1] Proper handling and disposal are essential for laboratory safety and environmental compliance.

Pre-Disposal Considerations

Before disposal, it is crucial to determine the nature of the waste. **UCL-TRO-1938** waste may exist in several forms:

- Unused, expired, or surplus solid compound.
- Solutions of **UCL-TRO-1938**, typically in Dimethyl Sulfoxide (DMSO).^{[1][2]}
- Contaminated labware (e.g., pipette tips, tubes, gloves).

Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal.

Disposal of Solid UCL-TRO-1938

For the disposal of the pure, solid form of **UCL-TRO-1938**, it should be treated as chemical waste.

Experimental Protocol for Solid Waste Disposal:

- Segregation: Do not mix **UCL-TRO-1938** with other chemical waste unless permitted by your institution's EHS guidelines.
- Packaging: Place the solid waste in a clearly labeled, sealed container. The label should include the chemical name ("**UCL-TRO-1938**"), quantity, and any known hazards.
- Storage: Store the waste container in a designated, secure area for chemical waste pickup.
- Collection: Arrange for collection by your institution's hazardous waste disposal service.

Disposal of UCL-TRO-1938 Solutions

Solutions of **UCL-TRO-1938**, often prepared in DMSO, must be disposed of as liquid chemical waste.

Experimental Protocol for Liquid Waste Disposal:

- Segregation: Keep **UCL-TRO-1938** solutions separate from other solvent waste streams, particularly aqueous waste.
- Container: Use a designated, leak-proof container for halogen-free organic solvent waste. Do not overfill the container.
- Labeling: Clearly label the waste container with "**UCL-TRO-1938** in DMSO" and indicate the approximate concentration.
- Storage: Store the sealed container in a well-ventilated area, away from ignition sources, pending collection.
- Collection: Schedule a pickup with your institution's hazardous waste management team.

Disposal of Contaminated Materials

Labware and personal protective equipment (PPE) contaminated with **UCL-TRO-1938** should be disposed of as solid chemical waste.

Experimental Protocol for Contaminated Waste Disposal:

- **Collection:** Place all contaminated items (e.g., pipette tips, centrifuge tubes, gloves, bench paper) into a designated, labeled solid waste container.
- **Packaging:** Ensure the container is sealed to prevent spillage or exposure.
- **Disposal:** Dispose of the container through your institution's chemical waste stream.

Quantitative Data Summary

The following table summarizes key information for the proper disposal of **UCL-TRO-1938**.

Parameter	Guideline
Chemical Name	1-[7-[[2-[[4-(4-ethyl-1-piperazinyl)phenyl]amino]-4-pyridinyl]amino]-2,3-dihydro-1H-indol-1-yl]-ethanone
CAS Number	2919575-27-0
Formulation	Solid
Common Solvent	DMSO[1][2]
Solid Waste Stream	Non-hazardous or chemical solid waste (consult SDS)
Liquid Waste Stream	Halogen-free organic solvent waste
Empty Containers	Triple rinse with a suitable solvent; dispose of rinsate as chemical waste. Deface label before discarding the container in regular trash, if permitted.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **UCL-TRO-1938**.



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Caption: Decision workflow for the disposal of **UCL-TRO-1938**.

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References

- [1. cancertools.org \[cancertools.org\]](https://cancertools.org)
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